

# Proper Disposal of BATCP: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Batcp

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **BATCP** ((S)-[5-Acetylamino-1-(2-oxo-4-trifluoromethyl-2H-chromen-7-ylcarbamoyl)pentyl]carbamic acid tert-butyl ester), a selective HDAC6 substrate. Due to the absence of a publicly available, detailed Safety Data Sheet (SDS) with specific disposal instructions for **BATCP** (CAS 787549-23-9), this guide is based on its known chemical properties and general best practices for laboratory chemical waste management.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols that comply with local, state, and federal regulations.

## Chemical and Physical Properties of BATCP

A summary of the available quantitative data for **BATCP** is presented below. This information is crucial for assessing its potential hazards and determining the appropriate disposal route.

| Property                 | Value                                                                        | Source              |
|--------------------------|------------------------------------------------------------------------------|---------------------|
| CAS Number               | 787549-23-9                                                                  | <a href="#">[1]</a> |
| Molecular Formula        | C <sub>23</sub> H <sub>28</sub> F <sub>3</sub> N <sub>3</sub> O <sub>6</sub> | <a href="#">[1]</a> |
| Molecular Weight         | 499.48 g/mol                                                                 | <a href="#">[1]</a> |
| Form                     | Solid                                                                        | <a href="#">[1]</a> |
| Solubility               | 16 mg/mL in DMSO                                                             | <a href="#">[1]</a> |
| Storage Temperature      | 2-8°C                                                                        | <a href="#">[1]</a> |
| Storage Class            | 11 - Combustible Solids                                                      | <a href="#">[1]</a> |
| Water Hazard Class (WGK) | 3 (severe hazard to water)                                                   | <a href="#">[1]</a> |

## Experimental Protocols: General Disposal Procedure

The following is a generalized, step-by-step procedure for the disposal of **BATCP**. This protocol is based on standard practices for handling solid, non-volatile, combustible, and water-hazardous chemical waste in a laboratory setting.

Personal Protective Equipment (PPE) is mandatory during all stages of handling and disposal. This includes, but is not limited to, a lab coat, safety goggles, and appropriate chemical-resistant gloves.

- Waste Identification and Segregation:
  - All waste containing **BATCP**, including unused product, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, must be segregated from general laboratory waste.
  - Due to its classification as a combustible solid and a severe water hazard, it should not be mixed with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Waste Collection and Containment:

- Collect solid **BATCP** waste in a dedicated, properly labeled, and sealable hazardous waste container.
- The container should be made of a material compatible with the chemical.
- Ensure the container is clearly labeled with "Hazardous Waste" and the full chemical name: "(S)-[5-Acetylamino-1-(2-oxo-4-trifluoromethyl-2H-chromen-7-ylcarbamoyl)pentyl]carbamic acid tert-butyl ester" and its CAS number (787549-23-9).
- Storage of Waste:
  - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from heat, sparks, and open flames.
  - The storage area should be compliant with regulations for combustible materials.
- Arranging for Disposal:
  - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
  - Provide them with all necessary information about the waste, including the chemical name, quantity, and any other relevant data.
  - Do not attempt to dispose of **BATCP** down the drain or in regular trash.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **BATCP** in a laboratory setting.



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Caption: General workflow for the proper disposal of **BATCP**.

Disclaimer: This information is intended for guidance purposes only. Always adhere to the specific protocols and regulations provided by your institution's Environmental Health and Safety department. The absence of a manufacturer-provided SDS for **BATCP** necessitates a cautious approach based on general laboratory safety principles.

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## References

- 1. BATCP = 98 HPLC, solid 787549-23-9 [sigmaaldrich.com]
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